Application Notes and Protocols for the Synthesis of Annulenes via Wittig Reaction

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Compound of Interest

Compound Name:	*[22]Annulene*
CAS No.:	*3227-79-0*
Cat. No.:	*B15936501*

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Introduction

The Wittig reaction is a cornerstone of organic synthesis, enabling the formation of carbon-carbon double bonds with high regioselectivity. This powerful transformation, which involves the reaction of a phosphorus ylide with an aldehyde or ketone, has found significant application in the construction of complex cyclic systems, including the fascinating class of compounds known as annulenes. Annulenes, which are monocyclic hydrocarbons with alternating single and double bonds, are of great theoretical and practical interest due to their unique aromatic properties and potential applications in materials science and medicinal chemistry.

This document provides detailed protocols and application notes for the synthesis of annulene derivatives using the Wittig reaction, with a specific focus on the preparation of a bridged[1]annulene system. The methodologies outlined herein are intended to serve as a practical guide for researchers engaged in the synthesis of novel macrocyclic compounds.

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General Principles of the Wittig Reaction in Macrocyclization

The synthesis of macrocycles such as annulenes often employs an intramolecular or a double Wittig reaction strategy. In a typical approach, a precursor molecule containing two carbonyl groups (a dialdehyde or diketone) is reacted with a reagent capable of forming a bis-phosphorus ylide. The subsequent intramolecular reaction forms the large ring structure.

The key steps in a Wittig-based annulene synthesis generally include:

- Synthesis of Precursors: Preparation of a suitable dialdehyde or diketone that will form the backbone of the annulene ring.
- Preparation of the Phosphonium Salt: Reaction of a phosphine, typically triphenylphosphine, with an appropriate alkyl halide to form the phosphonium salt. For a double Wittig reaction, a bis-alkyl halide is used to create a bis-phosphonium salt.
- Generation of the Ylide: Deprotonation of the phosphonium salt using a strong base to generate the highly reactive phosphorus ylide. This is often done in situ.
- Wittig Reaction and Cyclization: Reaction of the ylide with the carbonyl compound(s) to form the alkene and the macrocyclic ring.
- Purification: Separation of the desired annulene from byproducts, most notably triphenylphosphine oxide.

Experimental Protocols

The following protocols are based on the successful synthesis of a syn-1,6:8,13-dimethano[1]annulene dicarboximide, a bridged annulene derivative.[2]

Protocol 1: One-pot Synthesis of syn-1,6:8,13-Dimethano[1]annulene Dicarboximide (10a)

This protocol details the direct formation of the annulene derivative from a dialdehyde and a phosphorane reagent under basic conditions.

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Materials:

- bicyclo[5.4.1]dodeca-1(11),2,5,7,9-pentaene-3,5-dicarbaldehyde (12)
- Phosphorane reagent (6a) (N-Methyl-2-(triphenylphosphoranylidene)succinimide)
- Sodium methoxide (NaOMe)
- Methanol (MeOH), anhydrous
- 0.1 M Hydrochloric acid (HCl)
- Chloroform ($CHCl_3$)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate (AcOEt)

Procedure:

- To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add bicyclo[5.4.1]dodeca-1(11),2,5,7,9-pentaene-3,5-dicarbaldehyde (12) (21 mg, 0.10 mmol), phosphorane reagent (6a) (56 mg, 0.15 mmol), and sodium methoxide (8 mg, 0.15 mmol).
- Add 3 mL of anhydrous methanol to the flask.
- Reflux the mixture on an oil bath for 8 hours under a nitrogen atmosphere.
- After cooling to room temperature, pour the reaction mixture into 20 mL of 0.1 M HCl.
- Extract the aqueous mixture with chloroform (3 x 10 mL).

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- Combine the organic layers and wash sequentially with saturated $NaHCO_3$ solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and remove the solvent under reduced pressure.
- Purify the residue by silica gel column chromatography using a mixture of ethyl acetate and chloroform (1:99) as the eluent to yield syn-1,6:8,13-dimethano[1]annulene dicarboximide (10a) as orange microcrystals.

Data Presentation

The following table summarizes the quantitative data for the synthesis of syn-1,6:8,13-dimethano[1]annulene dicarboximides.[2]

Product	Starting Dialdehyde	Phosphorane Reagent	Base	Solvent	Reaction Time	Temperature	Yield (%)
10a	12 (0.10 mmol)	6a (0.15 mmol)	NaOMe (0.15 mmol)	Methanol (3 mL)	8 h	Reflux	42
10b	12 (0.10 mmol)	6b (0.15 mmol)	NaOMe (0.20 mmol)	Methanol (3 mL)	8 h	Reflux	52

Visualizations

Experimental Workflow for Annulene Synthesis

The following diagram illustrates the general workflow for the one-pot synthesis of the dimethano[1]annulene derivative.

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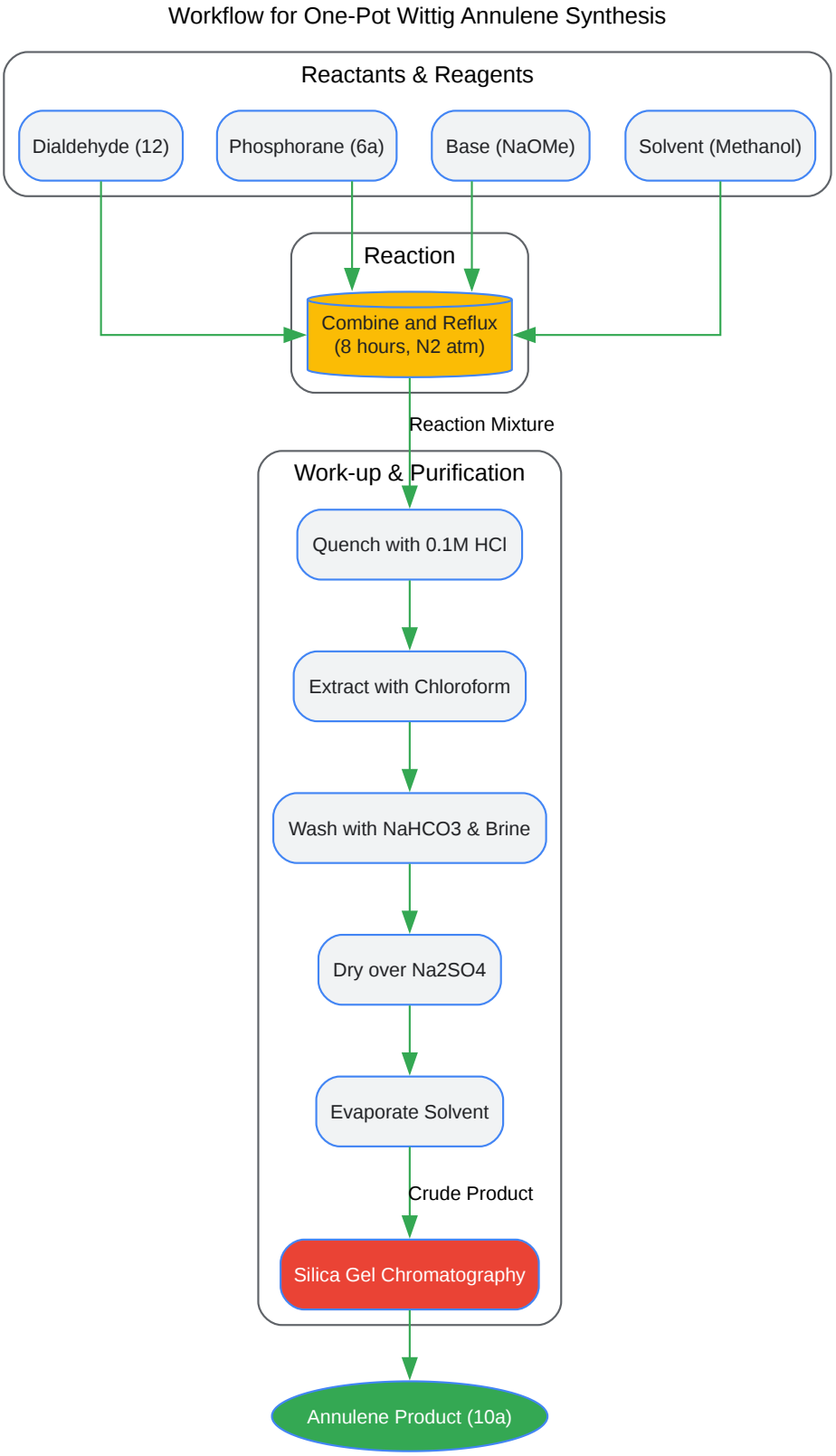

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Caption: One-pot synthesis of a dimethano[1]annulene derivative.

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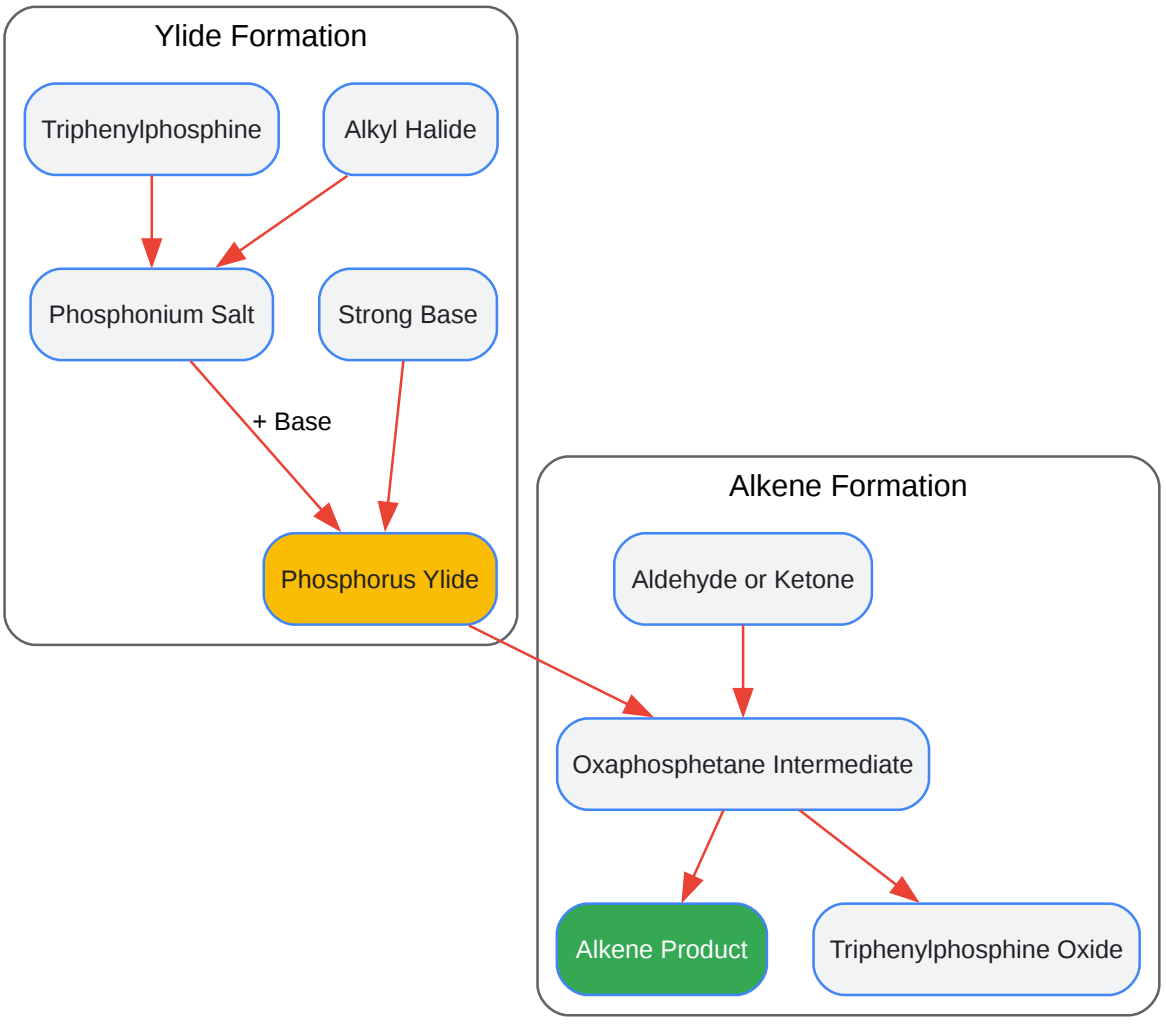
Logical Relationship of Wittig Reaction Components

This diagram illustrates the logical relationship between the key components in a Wittig reaction leading to alkene formation.

Component Relationship in Wittig Reaction



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Caption: Key steps in the formation and reaction of a phosphorus ylide.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. sapub.org [sapub.org]
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